

"Cyanuric acid- $^{13}\text{C}_3$ " CAS number and molecular weight

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Compound of Interest

Compound Name: Cyanuric acid- $^{13}\text{C}_3$

Cat. No.: B564499

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Technical Guide: Cyanuric Acid- $^{13}\text{C}_3$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Cyanuric acid- $^{13}\text{C}_3$, a stable isotope-labeled compound essential for a range of analytical and research applications. This document details its chemical properties, synthesis, and established experimental uses, with a focus on its role as an internal standard in mass spectrometry-based analytical methods.

Core Compound Data

The fundamental chemical and physical properties of Cyanuric acid- $^{13}\text{C}_3$ are summarized below.

Property	Value
CAS Number	201996-37-4[1]
Molecular Formula	$^{13}\text{C}_3\text{H}_3\text{N}_3\text{O}_3$
Molecular Weight	132.05 g/mol [1]
Synonyms	1,3,5-Triazine-2,4,6-triol- $^{13}\text{C}_3$, 2,4,6-Trihydroxy-1,3,5-triazine- $^{13}\text{C}_3$
Appearance	White to off-white solid
Isotopic Purity	Typically $\geq 99\%$

Synthesis Protocol

Cyanuric acid- $^{13}\text{C}_3$ is synthesized from the stable isotope-labeled precursor, [$^{13}\text{C}_3$]-cyanuric chloride. The following protocol is based on established chemical synthesis methods.[2][3]

Materials and Reagents:

- [$^{13}\text{C}_3$]-cyanuric chloride
- Acetonitrile
- Water
- Formic acid

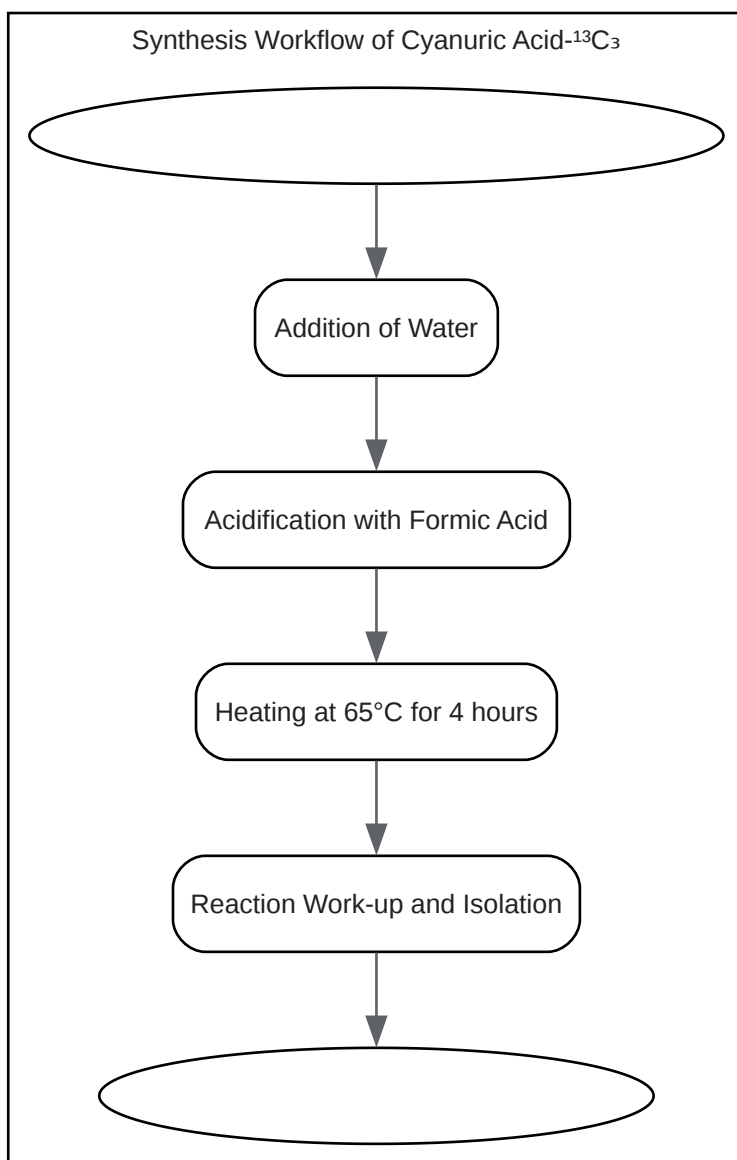
Procedure:

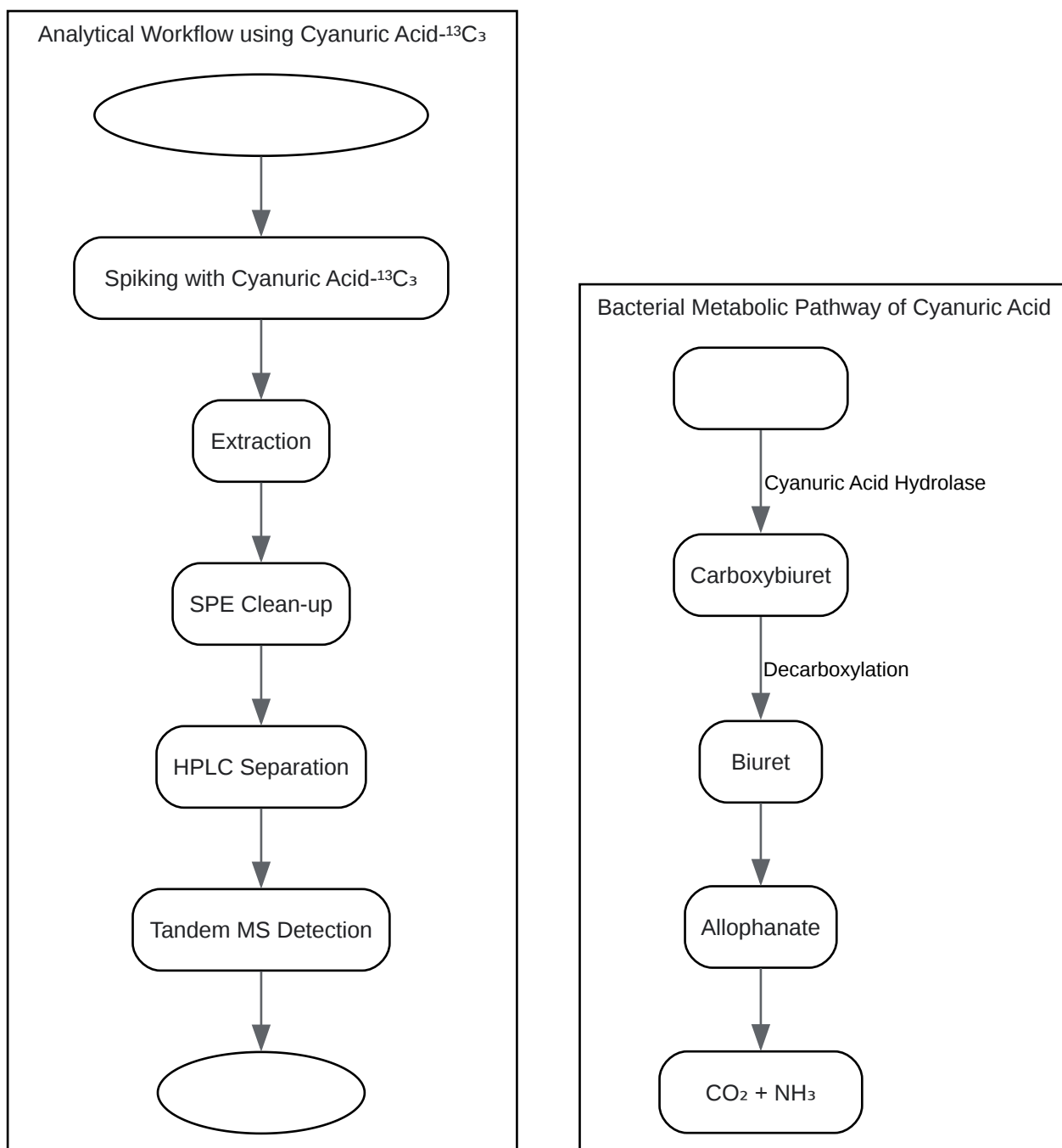
- Dissolve [$^{13}\text{C}_3$]-cyanuric chloride in acetonitrile.
- Add water to the solution.
- Introduce formic acid to the mixture to acidify the solution.
- Heat the acidified solution in an oil bath at 65°C .
- Maintain stirring for 4 hours to ensure the completion of the reaction.

- Following the reaction, the mixture is worked up to isolate the solid product.
- The resulting white powder is [$^{13}\text{C}_3$]-cyanuric acid.

Purification and Analysis:

- The chemical purity of the synthesized [$^{13}\text{C}_3$]-cyanuric acid can be assessed using High-Performance Liquid Chromatography (HPLC).
- Mass spectrometry is employed to confirm the isotopic labeling and the molecular weight of the final product.
- For most applications as an internal standard, the product can be used without further purification if the chemical purity is high (typically >98%).^[3]





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